

A Technical Guide to Udenafil-d7 Reference Standards for Research and Development

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Compound of Interest

Compound Name: Udenafil-d7

Cat. No.: B584807

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available **Udenafil-d7** reference standards, their applications in experimental settings, and the underlying biochemical pathways. **Udenafil-d7**, a deuterated analog of the phosphodiesterase type 5 (PDE5) inhibitor Udenafil, serves as a critical internal standard for bioanalytical and pharmacokinetic studies.[1][2][3] Its use ensures accurate quantification of Udenafil in complex biological matrices.

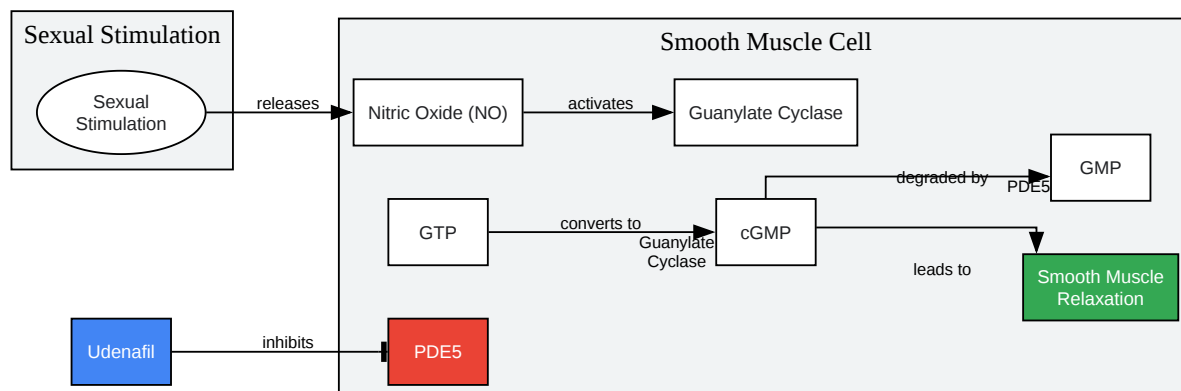
Commercial Suppliers and Product Specifications

A number of reputable suppliers offer **Udenafil-d7** reference standards. While specific quantitative data such as lot-specific purity and isotopic enrichment are detailed in the Certificate of Analysis (CoA) provided with purchase, the following table summarizes key information gathered from various suppliers.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity
MedChemExpress	HY-18253S	1175992-76-3	C ₂₅ H ₂₉ D ₇ N ₆ O ₄ S	523.70	Not specified on website; CoA required
BOC Sciences	BLP-012643	1175992-76-3	C ₂₅ H ₂₉ D ₇ N ₆ O ₄ S	523.7	95% by HPLC; 98% atom D
Axios Research	AR-U01002	1175992-76-3	C ₂₅ H ₂₉ D ₇ N ₆ O ₄ S	523.71	CoA provided with product
LGC Standards	1175992-76-3	C ₂₅ H ₂₉ D ₇ N ₆ O ₄ S	523.296	CoA provided with product	

Udenafil's Mechanism of Action: The cGMP Signaling Pathway

Udenafil exerts its therapeutic effect by selectively inhibiting phosphodiesterase type 5 (PDE5). [2] In the context of erectile dysfunction, sexual stimulation triggers the release of nitric oxide (NO) in the corpus cavernosum. NO activates guanylate cyclase, which in turn increases the levels of cyclic guanosine monophosphate (cGMP). cGMP acts as a second messenger, leading to the relaxation of smooth muscle and increased blood flow. PDE5 is the enzyme responsible for the degradation of cGMP. By inhibiting PDE5, Udenafil prevents the breakdown of cGMP, thereby prolonging its vasodilatory effects.



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Mechanism of action of Udenafil.

Experimental Protocols: Bioanalytical Method for Udenafil in Human Plasma using LC-MS/MS

The following is a representative protocol for the quantification of Udenafil in human plasma using **Udenafil-d7** as an internal standard, based on methodologies described in the scientific literature.

1. Sample Preparation (Protein Precipitation)

- To 100 μL of human plasma in a microcentrifuge tube, add a specified amount of **Udenafil-d7** solution (internal standard).
- Add 200 μL of acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.

- Reconstitute the residue in 100 μ L of the mobile phase.

2. Chromatographic Conditions

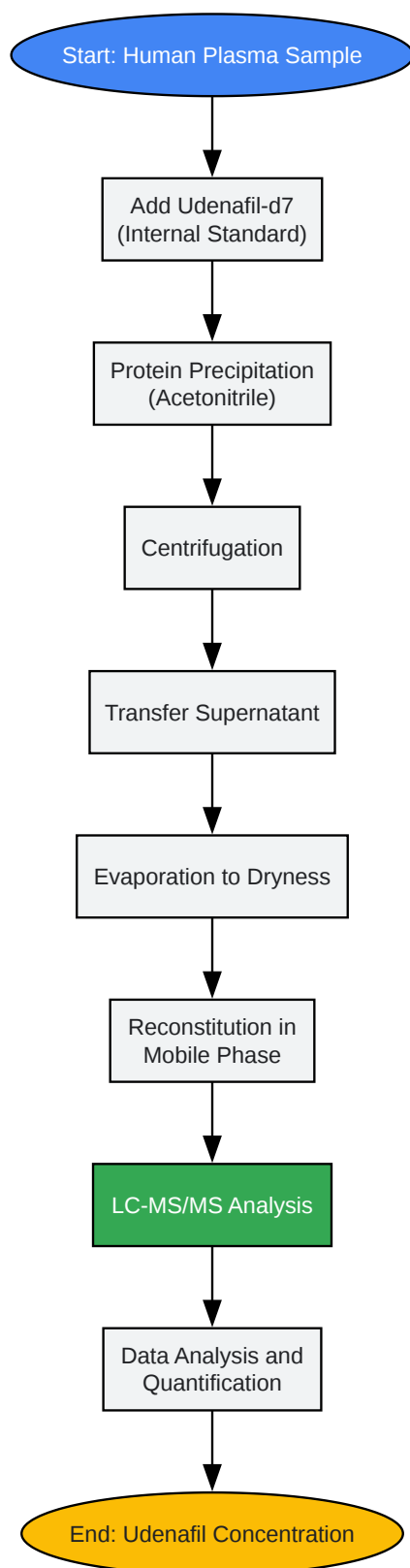
- HPLC System: A validated high-performance liquid chromatography system.
- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.7 μ m).
- Mobile Phase: A mixture of acetonitrile and water (containing 0.1% formic acid) in an isocratic or gradient elution. A typical starting point is a 75:25 (v/v) ratio of acetonitrile to acidified water.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5-10 μ L.
- Column Temperature: 40°C.

3. Mass Spectrometric Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Udenafil:m/z 517.2 \rightarrow 283.1
 - **Udenafil-d7**:m/z 524.2 \rightarrow 283.1
- Source Parameters: Optimized for maximum signal intensity (e.g., capillary voltage, source temperature, gas flows).

4. Method Validation

The bioanalytical method should be validated according to regulatory guidelines (e.g., FDA, EMA) for linearity, accuracy, precision, selectivity, recovery, and stability.



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Bioanalytical workflow for Udenafil.

Conclusion

Udenafil-d7 is an indispensable tool for researchers and drug development professionals working with Udenafil. Its commercial availability from multiple suppliers provides a reliable source for this critical reference standard. The well-understood mechanism of action and established bioanalytical methods facilitate its integration into research and development workflows, ensuring the generation of high-quality, reproducible data in pharmacokinetic and other quantitative studies. It is recommended to always obtain the supplier's Certificate of Analysis for detailed, lot-specific information on the reference standard.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
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